

Methyl 1-aminocyclobutanecarboxylate Hydrochloride: A Technical Guide to its Synthesis and Properties

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Compound of Interest

Compound Name:	<i>Methyl 1-aminocyclobutanecarboxylate</i>
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Abstract

Methyl 1-aminocyclobutanecarboxylate hydrochloride is a cyclic amino acid derivative of significant interest in medicinal chemistry and drug discovery. Its constrained cyclobutane scaffold offers a unique conformational rigidity that can enhance binding affinity and selectivity to biological targets. This technical guide provides a comprehensive overview of the synthesis, properties, and potential applications of **Methyl 1-aminocyclobutanecarboxylate** hydrochloride, serving as a valuable resource for researchers in the pharmaceutical and life sciences.

Chemical and Physical Properties

Methyl 1-aminocyclobutanecarboxylate hydrochloride is a white crystalline powder.^[1] Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ ClNO ₂	[2]
Molecular Weight	165.62 g/mol	[2]
CAS Number	92398-47-5	[2]
IUPAC Name	methyl 1-aminocyclobutane-1-carboxylate;hydrochloride	[2]
Appearance	White crystalline powder	[1]
Storage Temperature	2-8°C	[3]

Synthesis of Methyl 1-aminocyclobutanecarboxylate Hydrochloride

The synthesis of **Methyl 1-aminocyclobutanecarboxylate** hydrochloride is typically achieved through the esterification of 1-aminocyclobutanecarboxylic acid. Two common methodologies are presented below.

Two-Step Synthesis via N-Protection

This method involves the protection of the amino group, followed by esterification and subsequent deprotection and salt formation.

Experimental Protocol:

Step 1: Synthesis of 1-(tert-butoxycarbonylamino)cyclobutanecarboxylic acid[4]

- Dissolve 1-aminocyclobutanecarboxylic acid (1 equivalent) in a 0.5M sodium hydroxide solution.
- Add 1,4-dioxane and di-tert-butyl dicarbonate (1.5 equivalents).
- Stir the reaction mixture for 15 hours.
- Extract the mixture with diethyl ether.

- Acidify the aqueous phase to pH 4 with 1M hydrochloric acid.
- Extract the aqueous phase with ethyl acetate.
- Combine the organic phases, wash with saturated sodium chloride solution, and dry over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure to yield 1-(tert-butoxycarbonylamino)cyclobutanecarboxylic acid.

Step 2: Synthesis of **Methyl 1-aminocyclobutanecarboxylate Hydrochloride**[4]

- Dissolve 1-(tert-butoxycarbonylamino)cyclobutanecarboxylic acid (1 equivalent) in methanol at 0°C.
- Slowly add concentrated sulfuric acid.
- Reflux the reaction mixture for 2 hours.
- Remove the solvent under reduced pressure.
- Dissolve the residue in distilled water and adjust the pH to 8-9 with a saturated sodium bicarbonate solution.
- Extract the product with ethyl acetate.
- Wash the combined organic phases with distilled water and saturated sodium chloride solution, then dry over sodium sulfate.
- Concentrate the solvent under reduced pressure to obtain the methyl ester.
- Dissolve the resulting **methyl 1-aminocyclobutanecarboxylate** in a suitable solvent (e.g., diethyl ether) and bubble dry hydrogen chloride gas through the solution, or add a solution of HCl in an organic solvent, to precipitate the hydrochloride salt.
- Filter and dry the precipitate to obtain **Methyl 1-aminocyclobutanecarboxylate hydrochloride**.

One-Step Esterification and Salt Formation

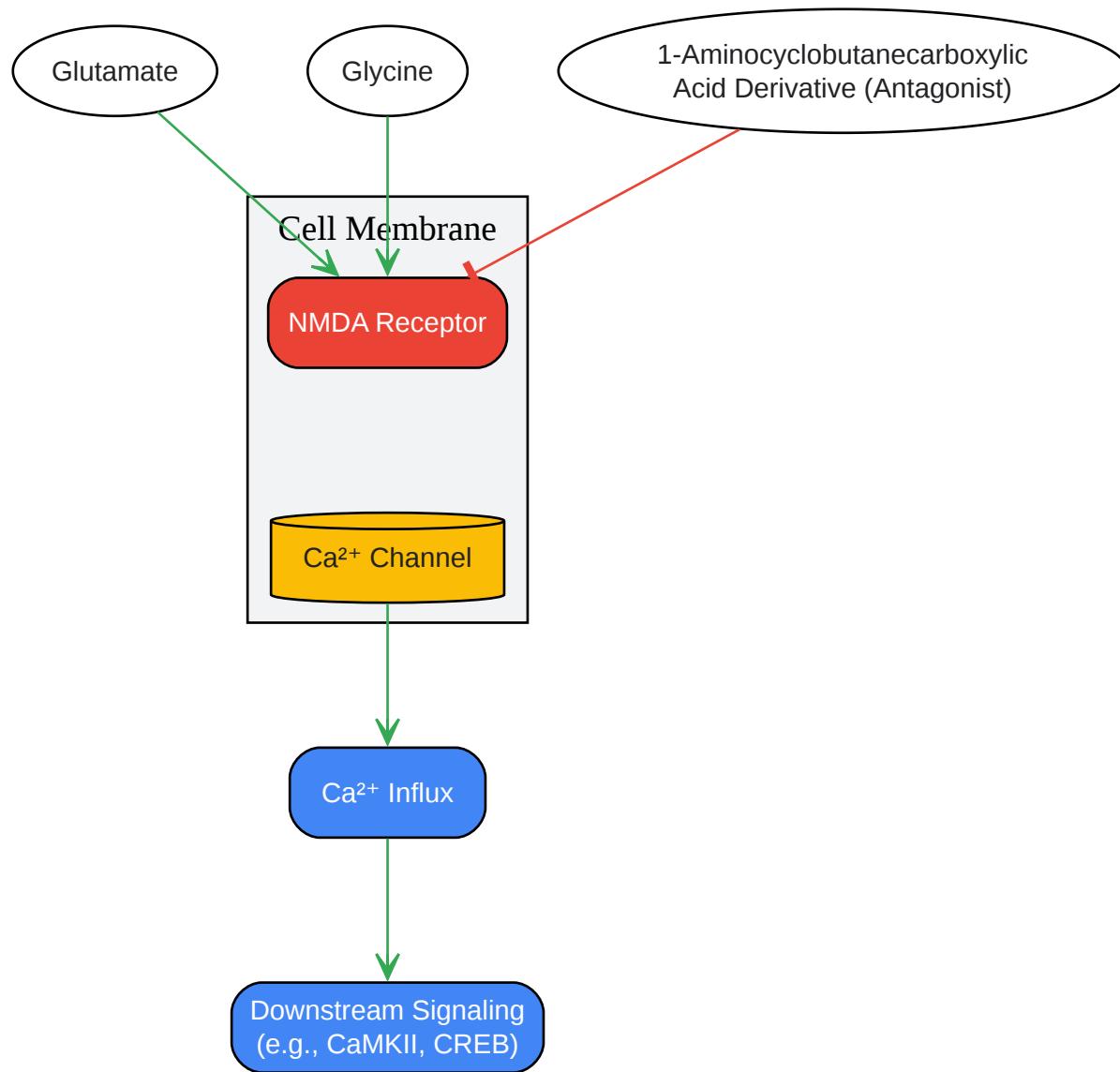
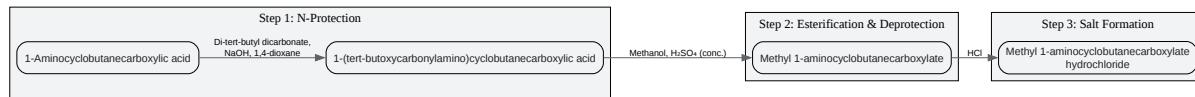
A more direct approach involves the simultaneous esterification and formation of the hydrochloride salt using trimethylchlorosilane in methanol.[\[5\]](#)

Experimental Protocol:[\[5\]](#)

- Suspend 1-aminocyclobutanecarboxylic acid (1 equivalent) in a round-bottom flask.
- Slowly add freshly distilled trimethylchlorosilane (2 equivalents) while stirring.
- Add methanol and continue stirring the resulting solution or suspension at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, concentrate the reaction mixture on a rotary evaporator to yield **Methyl 1-aminocyclobutanecarboxylate** hydrochloride.

Synthesis Workflow

The following diagram illustrates the two-step synthesis pathway.



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